

Diethyl (nitromethyl)phosphonate: Strategic Sourcing and Application Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Diethyl (nitromethyl)phosphonate

CAS No.: 53753-37-0

Cat. No.: B3053432

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Executive Summary

Diethyl (nitromethyl)phosphonate (CAS 53753-37-0) is a specialized organophosphorus reagent used primarily in the Horner-Wadsworth-Emmons (HWE) reaction to synthesize

-unsaturated nitro compounds (nitroalkenes). These nitroalkenes are high-value synthetic intermediates, serving as Michael acceptors for carbon-carbon bond formation or precursors to primary amines (via reduction) and carbonyls (via the Nef reaction).

Due to the energetic nature of the nitromethyl group and limited shelf-stability, this reagent is often classified as a "niche building block" with intermittent commercial availability. This guide provides a validated supplier landscape, a "make-vs-buy" decision matrix, and a rigorous technical protocol for its application in drug discovery workflows.

Chemical Profile & Specifications

Attribute	Specification
Chemical Name	Diethyl (nitromethyl)phosphonate
CAS Number	53753-37-0
Molecular Formula	
Molecular Weight	197.13 g/mol
Structure	
Physical State	Viscous liquid or low-melting solid (Grade dependent)
Solubility	Soluble in THF, DCM, Toluene; Decomposes in water/base
Stability	Hygroscopic; stored at 2–8°C under inert gas (/Ar)

Commercial Supply Landscape

Availability of CAS 53753-37-0 is often restricted to "Inquire" status due to safety regulations regarding nitro-functionalized transport. Below is a tiered analysis of verified suppliers.

Tier 1: Global Catalog Aggregators (High Reliability)

Best for: Medicinal chemistry scales (1g – 25g)

Supplier	Catalog / Brand	Purity Specification	Stock Status
Sigma-Aldrich (Merck)	Synthonix / Indagoo	≥95%	Intermittent / Drop-ship
AK Scientific	Cat# 7911CT	95%	US Stock (Frequent)
CymitQuimica	Indagoo Brand	95%	EU Distribution
Fisher Scientific	Third-party aggregators	Varies	Lead time 2-4 weeks

Tier 2: Specialized Synthesis Houses (Bulk/Custom)

Best for: Process development (>100g)

- Enamine / Building Blocks: Often synthesizes on demand.
- Ambeed: Lists inventory but requires CoA verification for water content.
- Combi-Blocks: Check for "Nitromethyl" specific analogs if exact CAS is out of stock.

Make vs. Buy Decision Matrix

Given the high cost (

600/g from some vendors), many labs opt for in-house synthesis.

- BUY IF: Requirement is <5g, time is critical, and safety protocols prohibit handling bromonitromethane.
- MAKE IF: Requirement is >10g, or if commercial batches show high acid content (which kills the HWE reaction).

Technical Application: The Nitro-HWE Reaction

Mechanism of Action

The primary utility of **diethyl (nitromethyl)phosphonate** is the stereoselective synthesis of (E)-nitroalkenes. Unlike the Henry reaction (nitroaldol), which often yields

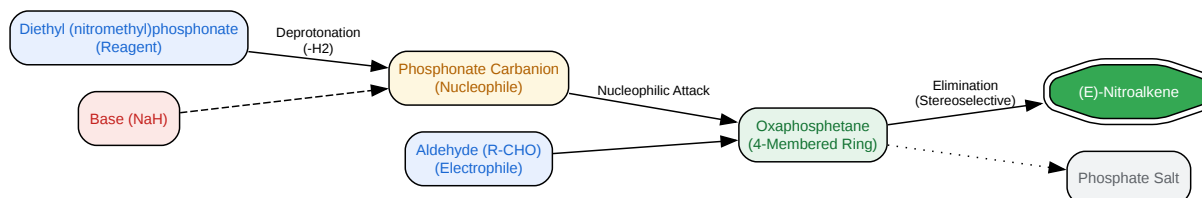
-nitroalcohols requiring a separate dehydration step, the HWE reaction yields the alkene directly.

The electron-withdrawing nitro group (

) significantly acidifies the

-protons (

), allowing deprotonation by weaker bases, though Sodium Hydride (NaH) is standard to ensure irreversibility.



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Figure 1: Mechanistic pathway of the Nitro-HWE reaction. The formation of the oxaphosphetane intermediate is the stereodetermining step, generally favoring the (E)-isomer due to steric minimization between the nitro group and the aldehyde substituent.

Experimental Protocols

Protocol A: In-House Synthesis of the Reagent

Use this if commercial supply is unavailable. Reaction: Michaelis-Arbuzov Rearrangement

Precursors: Triethyl phosphite + Bromonitromethane

- Setup: Flame-dried 3-neck flask, atmosphere, reflux condenser.
- Addition: Charge Triethyl phosphite (1.0 equiv) in dry Toluene.
- Reaction: Add Bromonitromethane (1.0 equiv) dropwise at 0°C (Exothermic!).
- Heating: Slowly warm to RT, then reflux (80-100°C) for 4 hours. Ethyl bromide byproduct is distilled off.[1]
- Purification: Vacuum distillation.
 - Critical Safety Note: Do not distill to dryness.[2] Residues of nitromethyl phosphonates can be explosive if overheated.

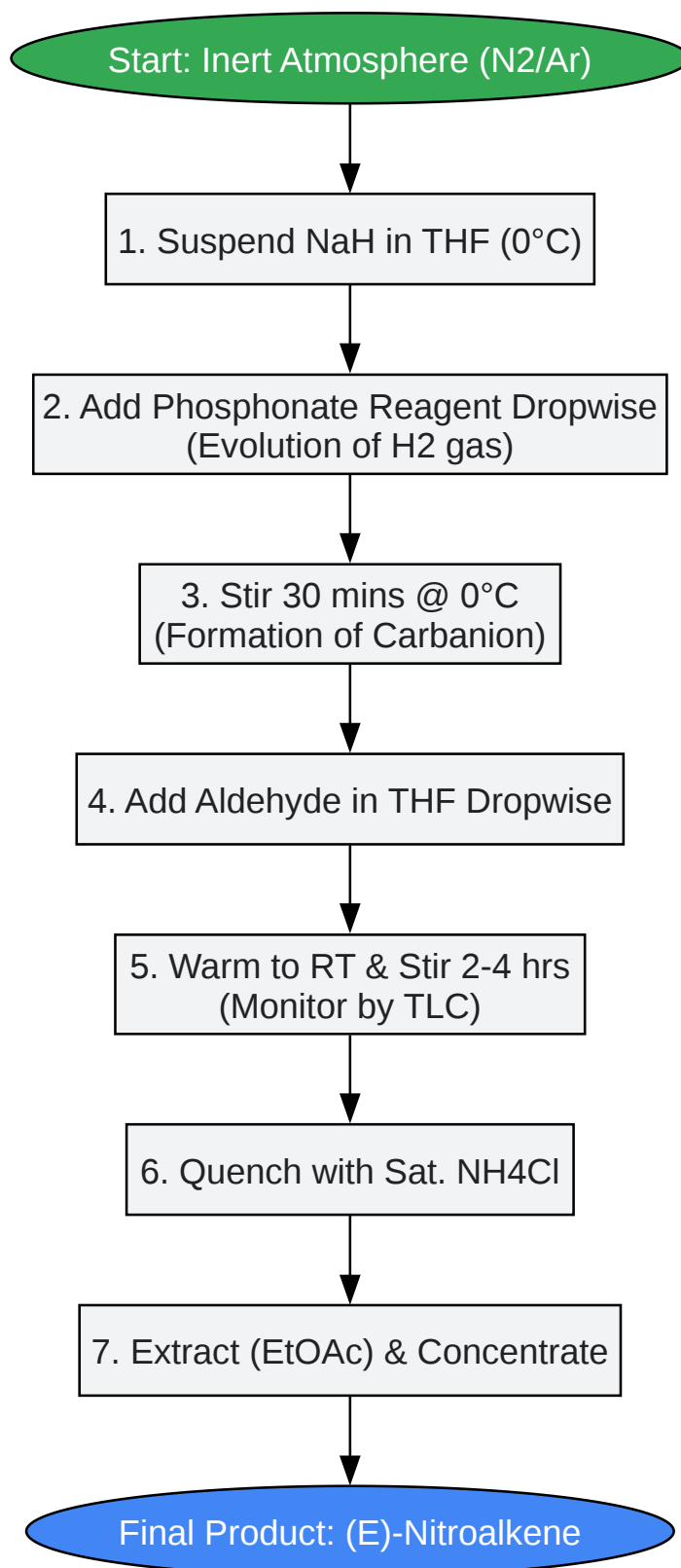
Protocol B: General HWE Olefination (Synthesis of Nitrostyrene)

Standard operating procedure for drug discovery applications.

Reagents:

- **Diethyl (nitromethyl)phosphonate** (1.1 equiv)
- Aldehyde substrate (1.0 equiv)[3]
- Sodium Hydride (NaH, 60% in oil) (1.2 equiv)
- Solvent: Anhydrous THF

Workflow:



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Figure 2: Step-by-step experimental workflow for the synthesis of nitroalkenes using **diethyl (nitromethyl)phosphonate**.

Safety & Handling (E-E-A-T)

Hazard Classifications (GHS):

- H302: Harmful if swallowed.[4]
- H315/H319: Causes skin and serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

Expert Handling Tips:

- Explosion Hazard: While the diethyl ester is relatively stable, nitromethyl compounds are energetic. Never heat the neat liquid above 120°C.
- Lachrymator Precursors: If synthesizing in-house, bromonitromethane is a severe lachrymator. Use a designated fume hood with double-gloving.
- Base Sensitivity: The reagent hydrolyzes rapidly in aqueous base. Ensure NaH is dry or washed of oil if high precision is needed, and use strictly anhydrous THF.

References

- Organic Chemistry Portal.Horner-Wadsworth-Emmons Reaction: Mechanism and Stereoselectivity. [[Link](#)]

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Sources

- 1. alfa-chemistry.com [alfa-chemistry.com]

- [2. redox.com \[redox.com\]](#)
- [3. 1-Nitro-2-\(2-nitrovinyl\)benzene | 3156-39-6 | Benchchem \[benchchem.com\]](#)
- [4. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [5. aksci.com \[aksci.com\]](#)
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